

Application Notes and Protocols for 2-Undecanone as an Analytical Standard

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Compound of Interest

Compound Name: 2-Undecanone, 3-phenyl-

Cat. No.: B15162464

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Important Note: Initial searches for "**2-Undecanone, 3-phenyl-**" did not yield specific results for its use as an analytical standard. The following application notes and protocols are for 2-Undecanone, a structurally similar compound with established applications in analytical chemistry. It is possible that "**2-Undecanone, 3-phenyl-**" is a rare derivative or a misnomer. The information provided below for 2-Undecanone should be a valuable reference for analogous applications.

Application Notes

2-Undecanone, also known as methyl nonyl ketone, is a naturally occurring compound found in various plants and fruits.[1] It is utilized in the flavor and fragrance industry and also serves as an effective insect repellent.[2] In analytical chemistry, its primary application is as a reference or internal standard for the quantification of volatile and semi-volatile organic compounds in complex matrices. Its chemical properties, including good stability and volatility, make it particularly suitable for gas chromatography (GC) based methods.

Primary Applications:

- **Internal Standard in Gas Chromatography (GC):** 2-Undecanone is frequently used as an internal standard in GC analysis to improve the precision and accuracy of quantification. An internal standard is a compound added in a constant amount to all samples, calibration standards, and blanks. It helps to correct for variations in injection volume, sample loss during preparation, and instrument response. The ideal internal standard has chemical and

physical properties similar to the analytes of interest and a retention time that does not overlap with other components in the sample.

- **Quantification in Food and Environmental Samples:** It has been successfully employed as an analytical reference standard for the quantification of analytes in diverse samples such as milk and traditional Chinese medicine. Its application extends to the analysis of volatile compounds in various food products and environmental matrices.

Physicochemical and Spectrometric Data

A comprehensive understanding of the physicochemical and spectrometric properties of 2-Undecanone is crucial for its effective use as an analytical standard.

Property	Value	Reference
Chemical Formula	C ₁₁ H ₂₂ O	[1][3][4]
Molecular Weight	170.29 g/mol	[3][4]
CAS Number	112-12-9	[4]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	231-232 °C	
Melting Point	11-13 °C	
Density	0.825 g/mL at 25 °C	
Solubility in Water	0.00179 g/100 mL (25 °C)	[1]
Vapor Pressure	<1 mmHg (20 °C)	

Spectrometric Data	Description	Reference
Mass Spectrometry (GC-MS)	Major fragments (m/z): 58, 43, 59, 71, 41. The mass spectrum is a key identifier.	[3]
¹ H NMR	Spectra available in spectral databases.	[3]
¹³ C NMR	Spectra available in spectral databases.	[3]
IR Spectrum	Characteristic ketone C=O stretch.	[5]
Kovats Retention Index	Varies with the GC column and conditions. For a non-polar DB-5 column, a typical value is around 1291.	[6]

Experimental Protocols

Protocol 1: Use of 2-Undecanone as an Internal Standard for GC-MS Analysis of Volatile Compounds

This protocol outlines the general procedure for using 2-Undecanone as an internal standard for the quantification of volatile analytes in a liquid sample.

1. Materials:

- 2-Undecanone (analytical standard grade, ≥98.0% purity)
- High-purity solvent (e.g., hexane, dichloromethane)
- Volumetric flasks and pipettes
- GC vials with septa
- Gas chromatograph coupled with a mass spectrometer (GC-MS)

2. Preparation of Internal Standard Stock Solution:

- Accurately weigh a known amount of 2-Undecanone.
- Dissolve it in a high-purity solvent in a volumetric flask to achieve a final concentration of, for example, 1000 µg/mL.
- Store the stock solution in a tightly sealed container at 4°C.

3. Preparation of Calibration Standards:

- Prepare a series of calibration standards by diluting a stock solution of the target analytes to different concentrations.
- To each calibration standard, add a constant and known amount of the 2-Undecanone internal standard stock solution. The final concentration of the internal standard should be consistent across all calibration standards (e.g., 10 µg/mL).

4. Sample Preparation:

- To a known volume or weight of the sample, add the same constant amount of the 2-Undecanone internal standard stock solution as was added to the calibration standards.
- Perform any necessary sample extraction or cleanup procedures (e.g., liquid-liquid extraction, solid-phase microextraction).

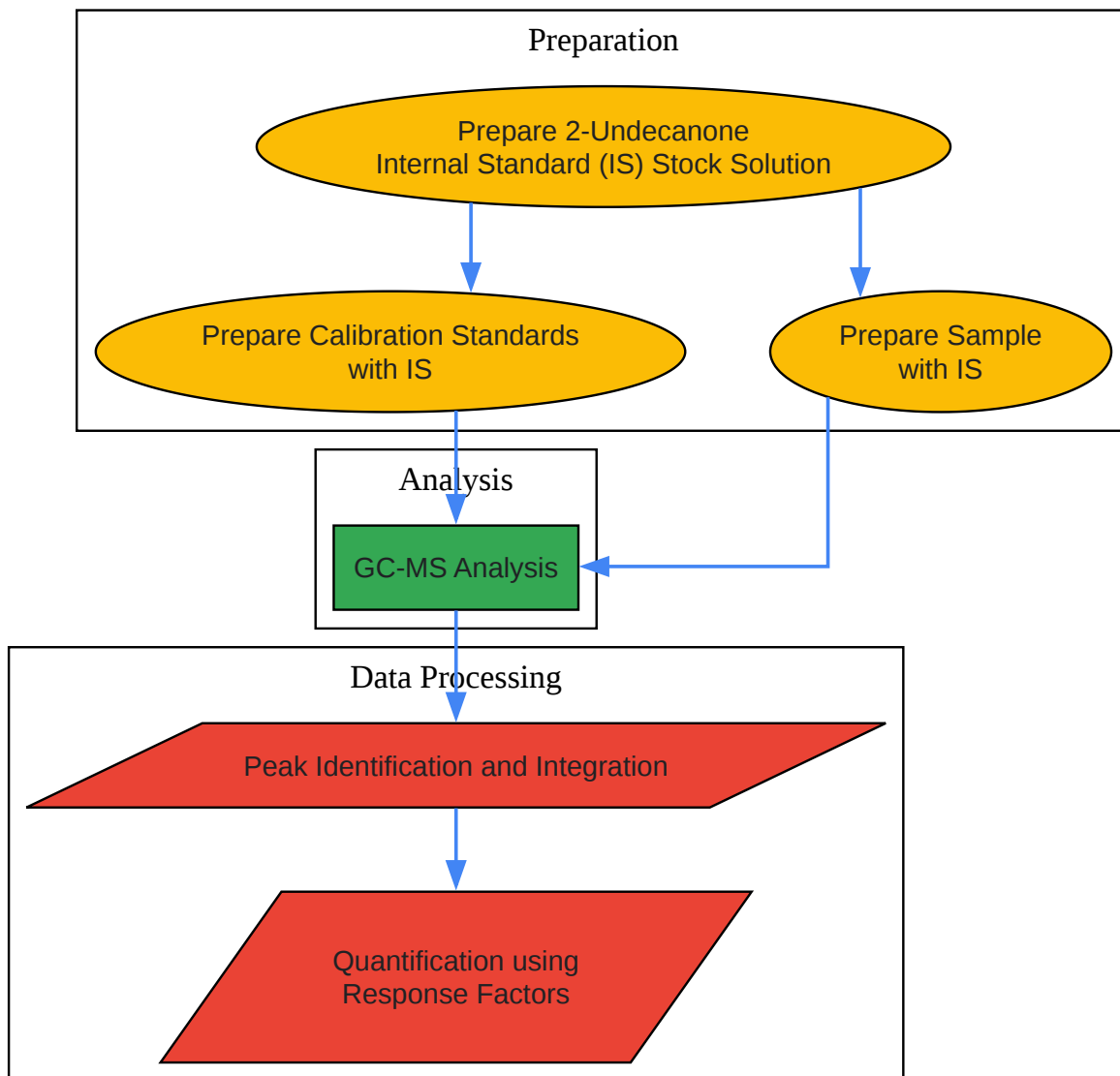
5. GC-MS Analysis:

- Inject a fixed volume of the prepared calibration standards and samples into the GC-MS system.
- A typical GC program for volatile analysis might involve an initial temperature of 40-60°C, followed by a temperature ramp to 250-280°C. The specific parameters will depend on the analytes of interest and the GC column used.
- The mass spectrometer should be operated in either full scan mode for qualitative analysis or selected ion monitoring (SIM) mode for enhanced sensitivity in quantitative analysis.

6. Data Analysis:

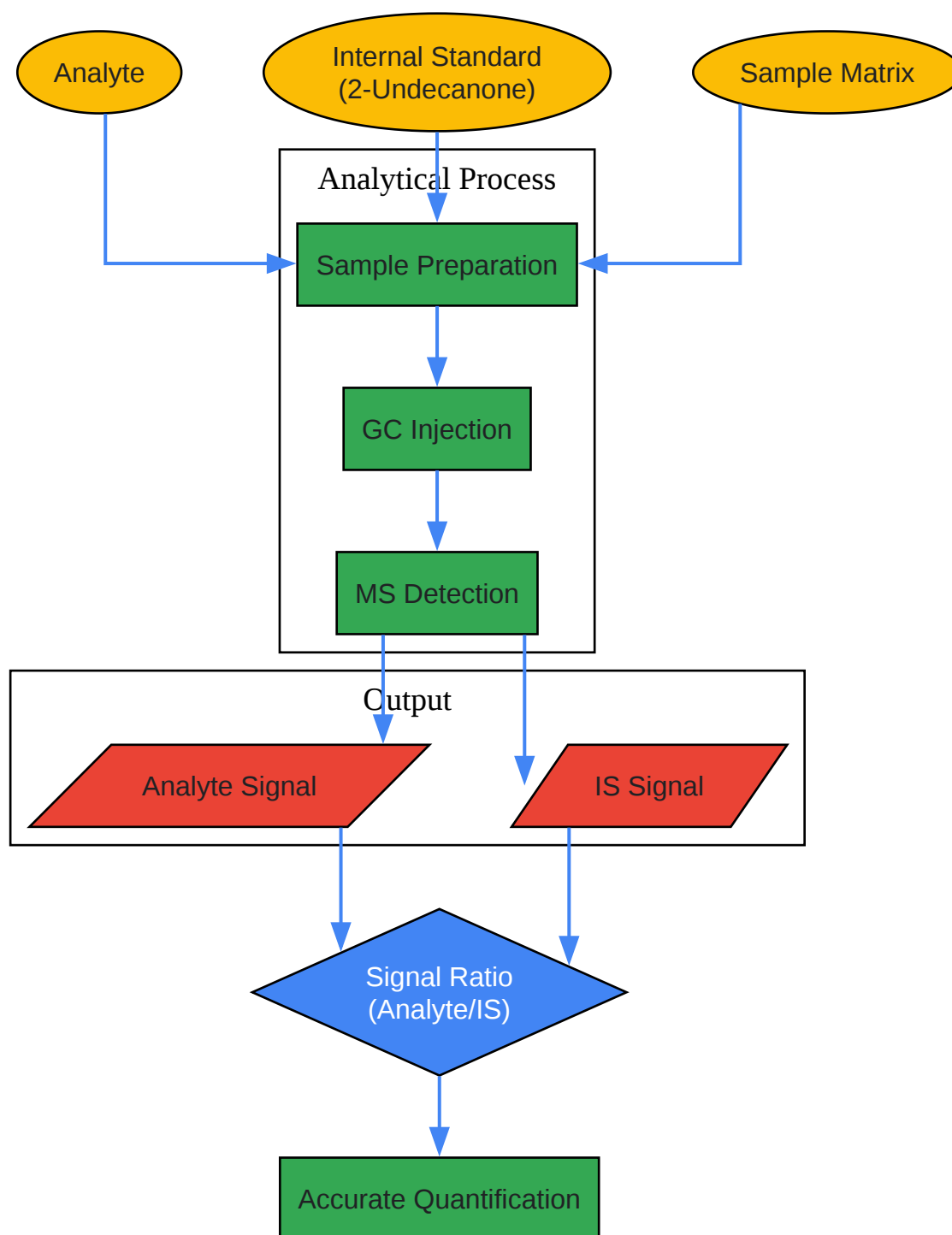
- Identify the peaks corresponding to the analytes and the 2-Undecanone internal standard based on their retention times and mass spectra.
- Calculate the response factor (RF) for each analyte relative to the internal standard using the following formula from the analysis of the calibration standards:
 - $RF = (\text{Area of analyte} / \text{Concentration of analyte}) / (\text{Area of IS} / \text{Concentration of IS})$
- Calculate the concentration of the analyte in the samples using the following formula:
 - $\text{Concentration of analyte} = (\text{Area of analyte} / \text{Area of IS}) * (\text{Concentration of IS} / RF)$

Visualizations



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Caption: Workflow for using 2-Undecanone as an internal standard in GC-MS analysis.



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Caption: Logical relationship demonstrating the principle of internal standard calibration.

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- To cite this document: BenchChem. [Application Notes and Protocols for 2-Undecanone as an Analytical Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15162464#using-2-undecanone-3-phenyl-as-a-standard-in-analytical-chemistry]

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